

Personal protective equipment for handling AR-C141990

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Compound of Interest

Compound Name: AR-C141990

Cat. No.: B1666081

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Essential Safety and Handling Guide for AR-C141990

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **AR-C141990**. The following procedural guidance is based on standard laboratory safety protocols for research chemicals. A formal Safety Data Sheet (SDS) for **AR-C141990** is not readily available; therefore, all personnel must conduct a thorough risk assessment before beginning any work.

Chemical Data Summary

The following table summarizes the key chemical and physical properties of **AR-C141990** and its hydrochloride salt.

Property	AR-C141990 (Free Base)	AR-C141990 Hydrochloride
CAS Number	873327-59-4	2250019-94-2
Molecular Formula	C26H28N4O4S	C26H28N4O4S.HCl
Molecular Weight	492.59 g/mol	529.05 g/mol
Appearance	Solid powder	Solid
Storage	Store at -20°C for long-term storage. [1]	Store at -20°C.
Solubility	Soluble in DMSO. [1]	Soluble in water and DMSO.

Personal Protective Equipment (PPE)

Due to the absence of a specific SDS for **AR-C141990**, a conservative approach to PPE is recommended. The following table outlines the minimum PPE requirements for handling this compound.

PPE Category	Minimum Requirement	Recommended for
Eye and Face Protection	Safety glasses with side shields	Handling small quantities of solid
Chemical splash goggles	Handling solutions	
Face shield	Risk of splash or when handling larger quantities	
Hand Protection	Nitrile gloves	Incidental contact
Double gloving with nitrile gloves	Handling stock solutions and direct contact	
Body Protection	Laboratory coat	All procedures
Chemical-resistant apron	When handling larger volumes of solutions	
Respiratory Protection	N95 respirator or equivalent	Handling powder outside of a chemical fume hood

Operational and Disposal Plans

Engineering Controls:

- When handling the solid form of **AR-C141990**, it is highly recommended to work in a chemical fume hood to minimize inhalation exposure.
- Ensure adequate ventilation in the laboratory.

Handling Procedures:

- Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing:** If weighing the solid, perform this task in a chemical fume hood or a balance enclosure to prevent the generation of airborne dust.
- Dissolving:** When preparing solutions, add the solvent to the solid slowly to avoid splashing.

- General Use: Avoid contact with skin and eyes. Do not ingest or inhale.

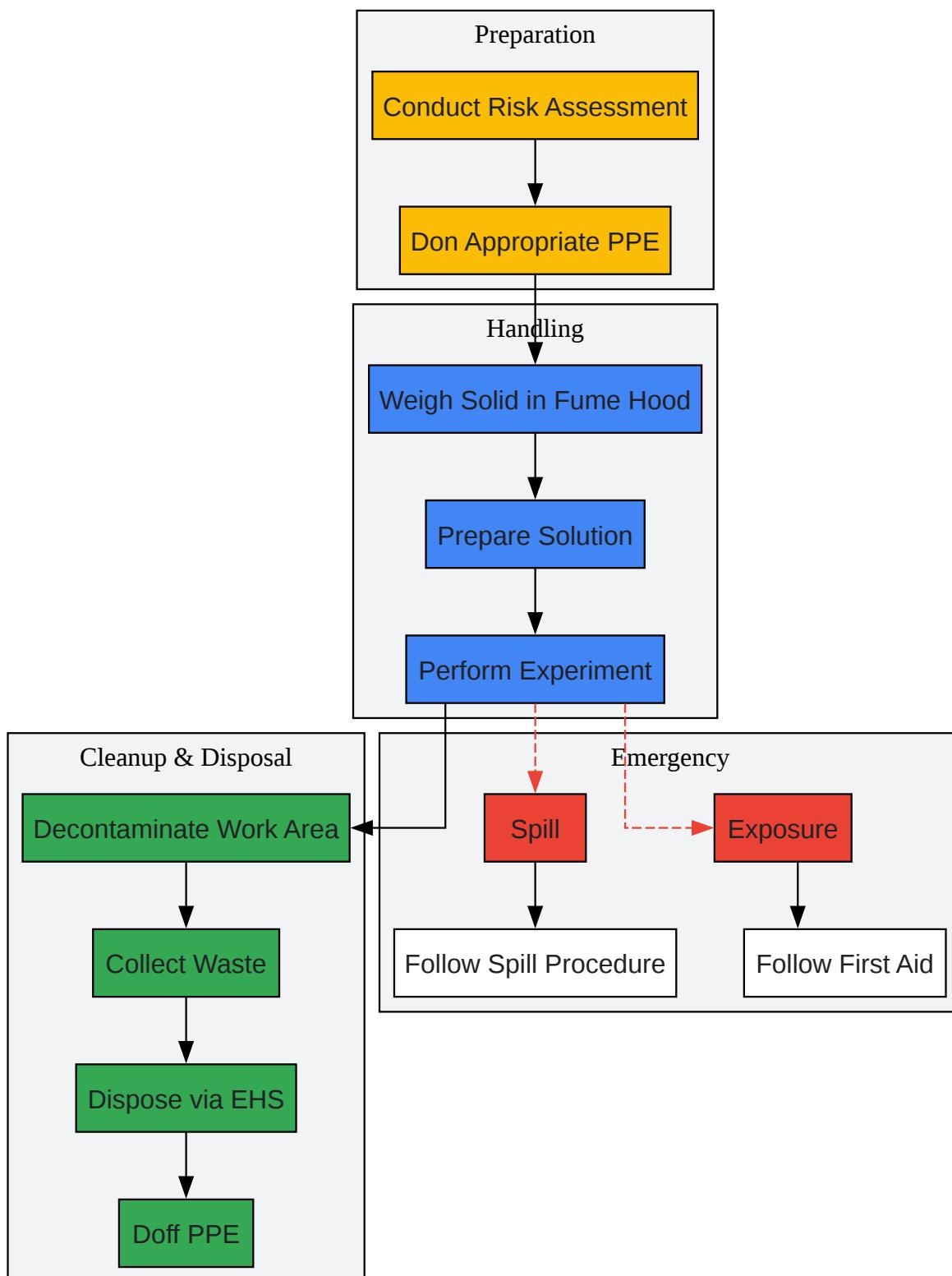
Spill Management:

- Small Spills (Solid): Gently sweep up the material, avoiding dust generation. Place in a sealed container for disposal.
- Small Spills (Liquid): Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place in a sealed container for disposal.
- Large Spills: Evacuate the area and contact your institution's environmental health and safety (EHS) department.

Disposal Plan:

- All waste materials, including contaminated PPE, empty containers, and spilled material, should be collected in a designated, sealed container.
- Label the waste container clearly with the contents ("**AR-C141990** waste").
- Dispose of the chemical waste through your institution's hazardous waste disposal program. Do not dispose of it down the drain or in regular trash.

Experimental Workflow for Safe Handling

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Caption: Workflow for the safe handling of **AR-C141990** from preparation to disposal.

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References

- 1. medkoo.com [medkoo.com]
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